

Inter-laboratory comparison of 4,4-Dimethyl-2-pentanone quantification results

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Compound of Interest

Compound Name: 4,4-Dimethyl-2-pentanone

Cat. No.: B109323

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An Inter-Laboratory Comparison Guide to the Quantification of **4,4-Dimethyl-2-pentanone**

This guide provides a comprehensive overview of an inter-laboratory comparison for the quantification of **4,4-Dimethyl-2-pentanone**. Designed for researchers, scientists, and drug development professionals, this document outlines the experimental protocols, presents a comparative analysis of hypothetical laboratory results, and offers a standardized framework for assessing analytical performance.

Introduction

4,4-Dimethyl-2-pentanone, a ketone with applications in various chemical syntheses, requires accurate and reproducible quantification for quality control and research purposes. To ensure consistency across different analytical laboratories, a proficiency testing scheme is essential. This guide is based on a hypothetical inter-laboratory study designed to assess the proficiency of participating laboratories in quantifying **4,4-Dimethyl-2-pentanone** in a prepared sample matrix. The methodologies are adapted from established protocols for ketone analysis, such as those developed by the National Institute for Occupational Safety and Health (NIOSH).

Data Presentation

The following table summarizes the quantitative results from five hypothetical participating laboratories. Each laboratory received identical samples of a solution containing a known concentration of **4,4-Dimethyl-2-pentanone**.

Laboratory ID	Measured Concentration (µg/mL)	Standard Deviation (µg/mL)	Recovery Rate (%)	Analytical Method
Lab-01	48.5	1.2	97.0	GC-FID
Lab-02	51.2	2.5	102.4	GC-FID
Lab-03	46.8	3.1	93.6	GC-MS
Lab-04	49.3	0.9	98.6	GC-FID
Lab-05	52.1	2.8	104.2	GC-MS
Reference	50.0	N/A	100.0	Gravimetric

Experimental Protocols

The experimental protocol for this inter-laboratory comparison is based on a modified version of the NIOSH Method 2555 for ketones.[\[1\]](#)[\[2\]](#)

Sample Preparation and Distribution

A stock solution of **4,4-Dimethyl-2-pentanone** (99% purity) was prepared in methanol to a final theoretical concentration of 50.0 µg/mL. Aliquots of this solution were dispensed into sealed vials and distributed to the participating laboratories. Each laboratory also received a blank methanol sample.

Analytical Methodology: Gas Chromatography

Laboratories were instructed to use gas chromatography for the analysis. While the choice of detector (Flame Ionization Detector - FID or Mass Spectrometer - MS) was left to the laboratory's discretion, the following chromatographic conditions were recommended to ensure a degree of standardization.

- Gas Chromatograph: Agilent 7890 or equivalent, equipped with a split/splitless injector and an FID or MS detector.
- Column: A 30 m x 0.25 mm ID, 0.25 µm film thickness DB-5ms capillary column (or equivalent).

- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 250°C.
- Injection Volume: 1 µL with a split ratio of 20:1.
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: Increase to 150°C at a rate of 10°C/min.
 - Hold: Maintain at 150°C for 5 minutes.
- Detector Temperature:
 - FID: 275°C.
 - MS Transfer Line: 280°C.

Calibration

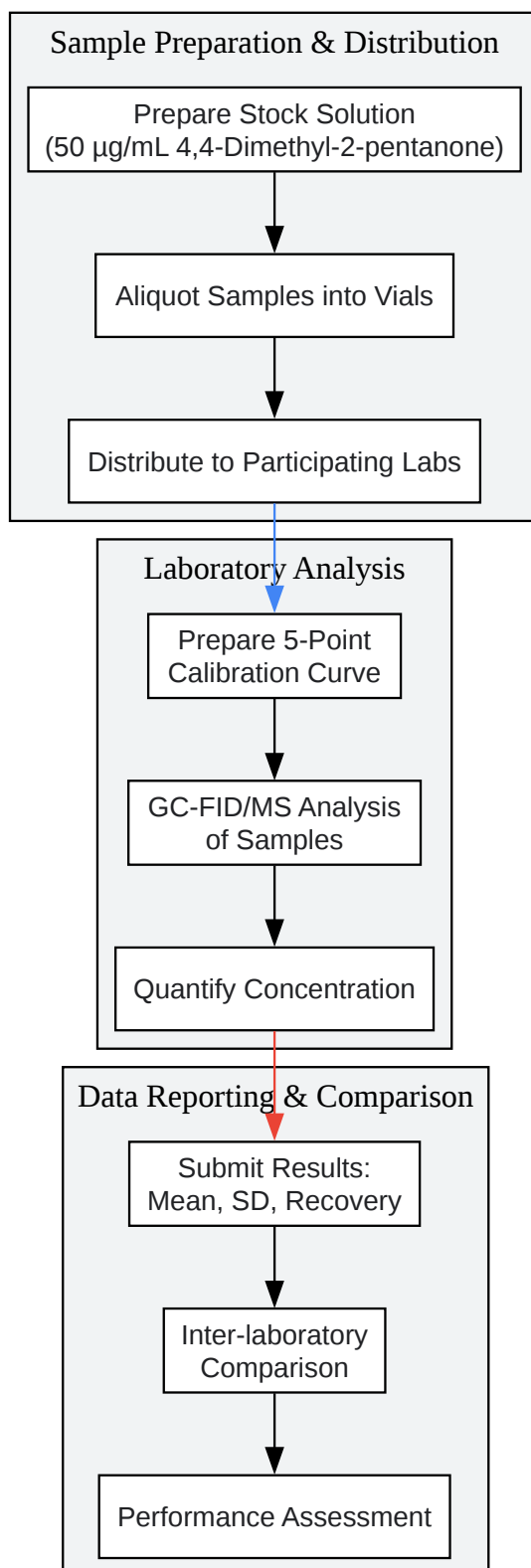
Participating laboratories were required to prepare a five-point calibration curve using a certified reference standard of **4,4-Dimethyl-2-pentanone** in methanol. The calibration range was to encompass the expected sample concentration (e.g., 10, 25, 50, 75, and 100 µg/mL).

Data Analysis and Reporting

Laboratories were requested to report the mean measured concentration of three replicate injections, the standard deviation, and the calculated recovery rate based on the known theoretical concentration of 50.0 µg/mL. A detailed description of their specific analytical instrumentation and any deviations from the recommended protocol were also to be included in their report.

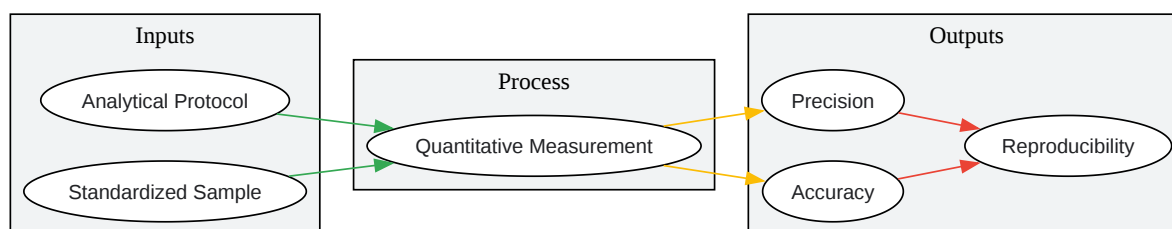
Mandatory Visualization

The following diagrams illustrate the key workflows and relationships in this inter-laboratory comparison study.



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Caption: Experimental workflow for the inter-laboratory comparison of **4,4-Dimethyl-2-pentanone**.



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Caption: Logical relationship between study components and performance metrics.

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References

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- 2. cdc.gov [cdc.gov]
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